

DL-Asparagine: A Comprehensive Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: DL-Asparagine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-Asparagine is the racemic mixture of the proteinogenic amino acid L-asparagine and its enantiomer, D-asparagine. As a non-essential amino acid, it plays a crucial role in the biosynthesis of proteins and in the metabolic control of cell functions, particularly in the nervous system.^[1] This technical guide provides an in-depth overview of the chemical properties, structure, and relevant biological signaling pathways of **DL-asparagine**, tailored for professionals in research and drug development.

Chemical and Physical Properties

DL-Asparagine is a white crystalline powder.^[2] Its physicochemical properties are summarized in the tables below, providing a comprehensive dataset for experimental and theoretical applications.

General Properties

Property	Value	Source
Molecular Formula	C ₄ H ₈ N ₂ O ₃	[2] [3]
Molecular Weight	132.12 g/mol	[2] [3]
Appearance	White crystalline powder or pellets/large crystals	[2] [4] [5]
CAS Number	3130-87-8	[3] [4]

Physicochemical Data

Property	Value	Source
Melting Point	220 °C (decomposes)	[4] [6] [7]
Boiling Point	438 °C at 760 mmHg	[6] [8]
Density	1.543 g/cm ³	[9]
pKa (carboxyl)	2.02 - 2.1	[5] [8] [10]
pKa (amino)	8.80	[5] [8] [10]
Isoelectric Point (pI)	5.41 - 5.43	[5] [10] [11]

Solubility

Solvent	Solubility	Source
Water	2.94 g/100 mL (2.94×10^4 mg/L) at 25 °C	[2][9]
Acids	Soluble	[2][9][12]
Bases (Alkalies)	Soluble	[2][9][12]
Methanol	Practically insoluble/negligible	[2][9][12][13]
Ethanol	Practically insoluble/negligible	[2][9][12][13]
Ether	Practically insoluble/negligible	[2][9][12][13]
Benzene	Practically insoluble/negligible	[2][9][12][13]
DMSO	Insoluble	[1]

Chemical Structure

DL-Asparagine is the racemic form of asparagine, meaning it is an equal mixture of the L- and D-enantiomers. The structure features a central alpha-carbon bonded to an amino group, a carboxyl group, a hydrogen atom, and a carboxamide side chain.

- IUPAC Name: 2,4-diamino-4-oxobutanoic acid[3]
- SMILES: C(C(C(=O)O)N)C(=O)N[3]
- InChI: InChI=1S/C4H8N2O3/c5-2(4(8)9)1-3(6)7/h2H,1,5H2,(H2,6,7)(H,8,9)[3]
- InChIKey: DCXYFEDJOCDNAF-UHFFFAOYSA-N[3]

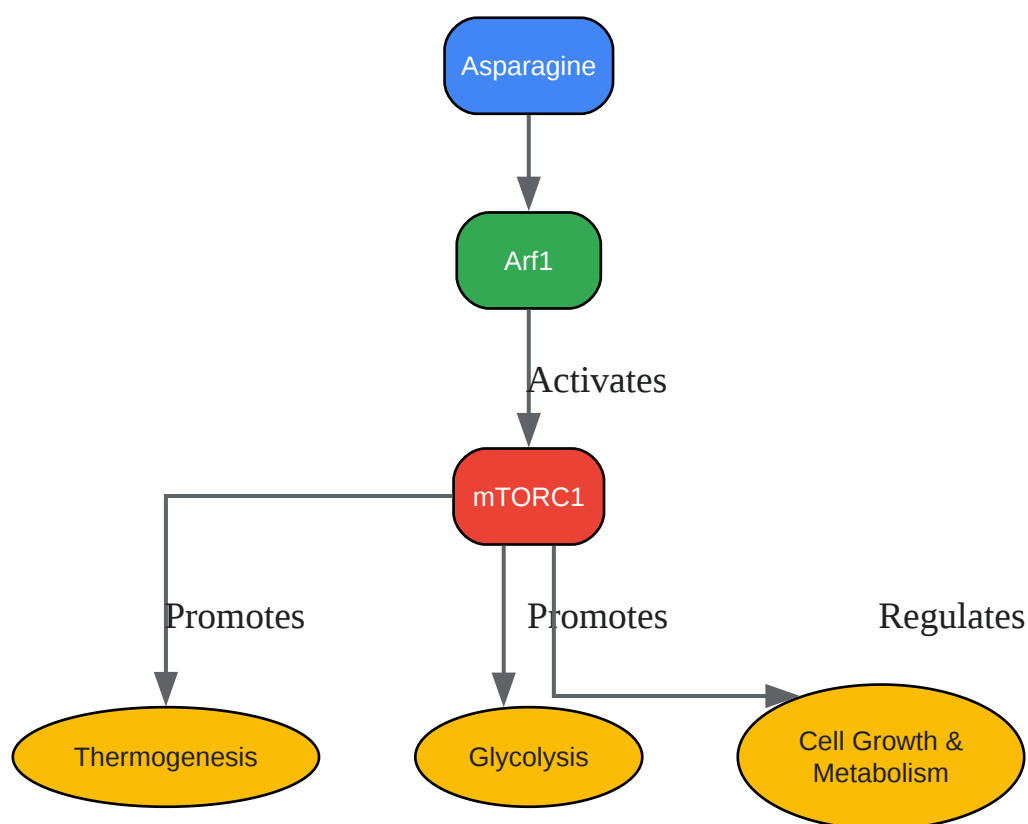
The crystal structure of L-asparagine monohydrate is orthorhombic.[9]

Signaling Pathways

Asparagine plays a significant role in key signaling pathways that regulate cell growth, proliferation, and stress responses. The mTOR and ATF4 pathways are particularly sensitive to asparagine levels.

Asparagine and the mTORC1 Signaling Pathway

Asparagine availability is a critical signal for the activation of the mechanistic target of rapamycin complex 1 (mTORC1), a central regulator of cell growth and metabolism. Asparagine can stimulate mTORC1 signaling, promoting the expression of genes involved in thermogenesis and glycolysis.[14][15][16][17] Interestingly, asparagine can activate mTORC1 independently of the Rag GTPases, utilizing a pathway that involves the ADP-ribosylation factor 1 (Arf1).[3]

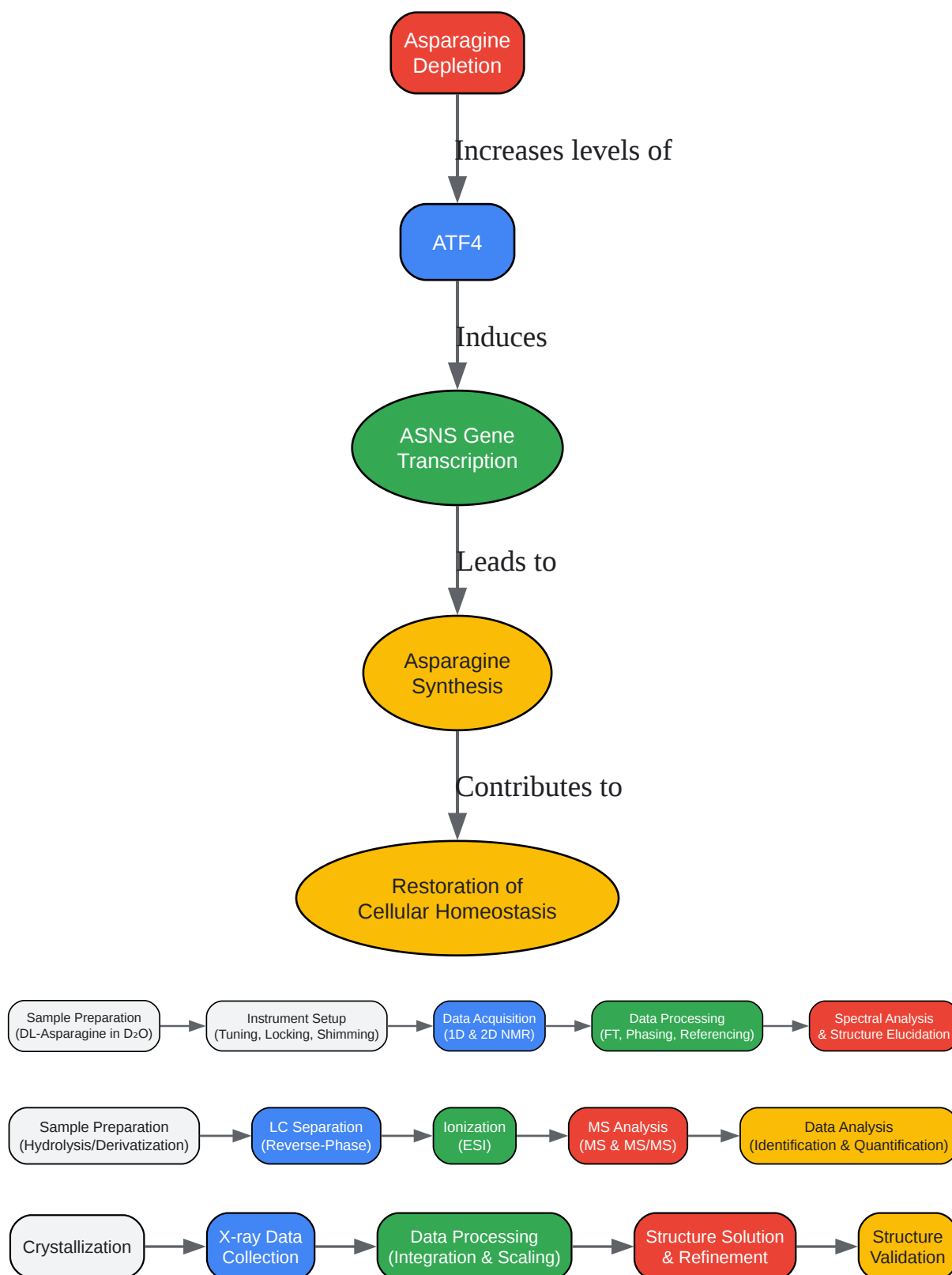


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Asparagine-mediated activation of the mTORC1 pathway.

Asparagine and the ATF4 Signaling Pathway

Activating transcription factor 4 (ATF4) is a key mediator of the cellular response to nutrient stress. Depletion of intracellular asparagine leads to an increase in ATF4 levels.[18][19] ATF4, in turn, induces the transcription of genes involved in amino acid synthesis and transport, including asparagine synthetase (ASNS), to restore cellular homeostasis.[4][9][18] This pathway is crucial for tumor cell adaptation to nutrient-deprived environments.[9][20]



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